

Introduction: A Trifecta of Functionality for Modern Medicinal Chemistry

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Compound of Interest

Compound Name: *2-Bromo-3,3,3-trifluoropropyl acetate*

CAS No.: 383-68-6

Cat. No.: B1268214

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In the landscape of contemporary drug discovery, the strategic incorporation of specific functional groups is paramount to optimizing the pharmacokinetic and pharmacodynamic profiles of new chemical entities. **2-Bromo-3,3,3-trifluoropropyl acetate** emerges as a molecule of significant interest, embodying a trifecta of valuable chemical motifs: a reactive bromine atom, a metabolism-blocking trifluoromethyl group, and a versatile acetate ester. While not a therapeutic agent in itself, it represents a sophisticated building block, offering medicinal chemists a powerful tool for molecular design and synthesis.

The presence of the trifluoromethyl (CF₃) group is a cornerstone of modern drug design, known to enhance metabolic stability, modulate lipophilicity and pKa, and improve binding affinity.[1] Concurrently, the bromoacetate moiety serves as a potent electrophile, enabling its use as an alkylating agent for constructing complex molecular scaffolds or as a "warhead" for designing targeted covalent inhibitors.[2]

This guide provides a comprehensive overview of **2-Bromo-3,3,3-trifluoropropyl acetate**, detailing its logical synthesis, physicochemical properties, and exploring its potential

applications as a strategic building block for researchers, scientists, and drug development professionals.

Physicochemical and Structural Data

A summary of the key identifiers and computed properties for **2-Bromo-3,3,3-trifluoropropyl acetate** is provided below.

Property	Value	Source
IUPAC Name	(2-bromo-3,3,3-trifluoropropyl) acetate	[PubChem][3]
CAS Number	383-68-6	[PubChem][3]
Molecular Formula	C ₅ H ₆ BrF ₃ O ₂	[PubChem][3]
Molecular Weight	235.00 g/mol	[PubChem][3]
Canonical SMILES	CC(=O)OCC(C(F)(F)F)Br	[PubChem][3]
InChIKey	SOLYBTULJSCJLK-UHFFFAOYSA-N	[PubChem][3]
XLogP3	2.1	[PubChem][3]

Synthesis and Manufacturing: A Two-Stage Approach

While a singular, seminal paper detailing the "discovery" of **2-Bromo-3,3,3-trifluoropropyl acetate** is not prominent in the literature, its synthesis can be logically deduced through a robust two-stage process. This pathway begins with the formation of its precursor alcohol, followed by a standard esterification.

Stage 1: Synthesis of 2-Bromo-3,3,3-trifluoropropan-1-ol

The immediate precursor to the target molecule is 2-Bromo-3,3,3-trifluoropropan-1-ol. A plausible and documented method for its synthesis involves the bromination and hydration of 3,3,3-trifluoropropene.

Causality of Experimental Design: The choice of N-Bromosuccinimide (NBS) in the presence of an acid catalyst like concentrated sulfuric acid in a solvent such as glacial acetic acid is a well-established method for the halohydrin formation from an alkene. 3,3,3-trifluoropropene serves as a readily available starting material. The electron-withdrawing nature of the trifluoromethyl group dictates the regioselectivity of the addition, placing the bromine on the carbon adjacent to the CF_3 group and the hydroxyl group on the terminal carbon.

Detailed Experimental Protocol:

- To a reaction flask equipped with a stirrer and condenser, add 4.0 moles of glacial acetic acid.
- Heat the solution to 90°C with stirring.
- Carefully add 0.4 moles of N-Bromosuccinimide (NBS) and 6.4 g of concentrated sulfuric acid.
- Introduce 3,3,3-trifluoropropene gas into the reaction mixture.
- Continue the reaction until the system becomes a clear solution.
- Sequentially add additional portions of NBS and sulfuric acid as needed to drive the reaction to completion.
- Upon completion, the reaction mixture is worked up through aqueous extraction and purified, typically by distillation, to yield 2-Bromo-3,3,3-trifluoropropan-1-ol.^[1]

Stage 2: Esterification to 2-Bromo-3,3,3-trifluoropropyl acetate

The final step is the acetylation of the synthesized alcohol. This is a classic Fischer esterification or a variation thereof, which is a fundamental reaction in organic synthesis.

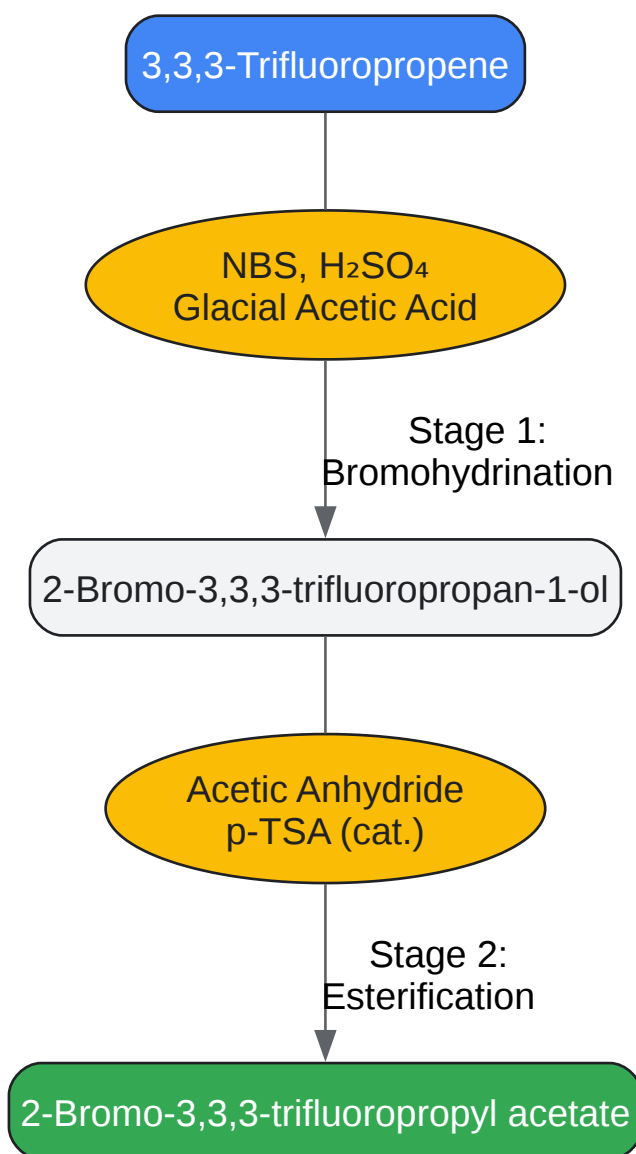
Causality of Experimental Design: The esterification of an alcohol is efficiently achieved by reacting it with a carboxylic acid or its more reactive derivative, such as an acid anhydride or acyl chloride, in the presence of an acid catalyst. Using acetic anhydride provides a high-yielding and straightforward route to the acetate ester. An acid catalyst, such as p-

Toluenesulfonic acid (p-TSA), protonates the carbonyl oxygen of the anhydride, making it more electrophilic and susceptible to nucleophilic attack by the alcohol.

Detailed Experimental Protocol:

- In a round-bottom flask, dissolve 1.0 equivalent of 2-Bromo-3,3,3-trifluoropropan-1-ol in a suitable solvent like dichloromethane or neat acetic anhydride (1.2 equivalents).
- Cool the mixture in an ice bath (0°C).
- Add a catalytic amount of p-Toluenesulfonic acid (p-TSA, ~0.05 equivalents) or a few drops of concentrated sulfuric acid.
- Allow the reaction to warm to room temperature and stir for 10-12 hours, monitoring completion by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by slowly adding a saturated aqueous solution of sodium bicarbonate until effervescence ceases.
- Extract the aqueous layer with ethyl acetate (2 x 100 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the residue via column chromatography on silica gel or distillation to obtain pure **2-Bromo-3,3,3-trifluoropropyl acetate**.[\[4\]](#)

Synthetic Workflow Diagram



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Caption: Overall synthetic pathway to **2-Bromo-3,3,3-trifluoropropyl acetate**.

Applications in Drug Development and Medicinal Chemistry

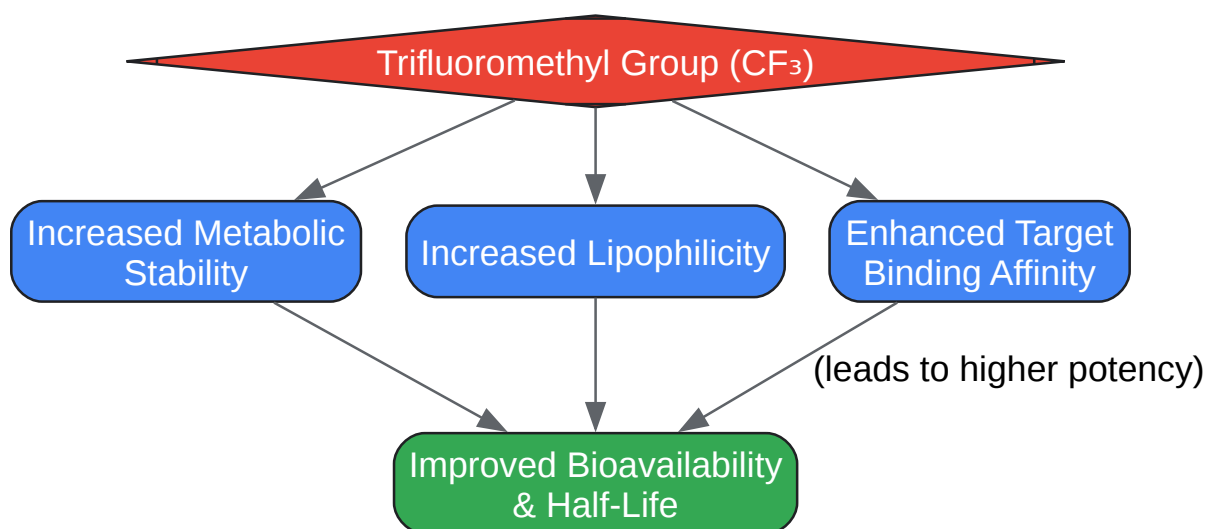
The true value of **2-Bromo-3,3,3-trifluoropropyl acetate** lies in its potential as a versatile building block. Its structure allows for strategic incorporation into lead compounds to enhance their drug-like properties.

The Role of the Trifluoromethyl Group in Pharmacokinetics

The trifluoromethyl (CF_3) group is often considered a "superstar" functional group in medicinal chemistry.[1][3] Its introduction can profoundly and beneficially alter the Absorption, Distribution, Metabolism, and Excretion (ADME) properties of a drug candidate.

- **Metabolic Stability:** The carbon-fluorine bond is exceptionally strong, making the CF_3 group highly resistant to oxidative metabolism by cytochrome P450 enzymes.[5] Replacing a metabolically labile methyl or ethyl group with a CF_3 group can block this metabolic pathway, thereby increasing the drug's half-life and bioavailability.[6]
- **Lipophilicity and Permeability:** The CF_3 group is highly lipophilic, which can enhance a molecule's ability to cross cellular membranes. This is a critical factor for oral bioavailability and for drugs targeting the central nervous system.[5]
- **Binding Affinity:** The steric bulk and strong electron-withdrawing nature of the CF_3 group can lead to more potent interactions with target proteins through favorable van der Waals forces, dipole-dipole interactions, and other non-covalent bonds.[1]

Impact of Trifluoromethylation on Drug Properties



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Caption: Influence of the CF₃ group on key ADME and pharmacodynamic properties.

The Bromoacetate Moiety as a Reactive Handle

The bromoacetate portion of the molecule provides a reactive electrophilic center. This functionality can be exploited in two primary ways:

- **Synthetic Intermediate:** The bromine atom is a good leaving group, making it susceptible to nucleophilic substitution. This allows for the facile connection of the trifluoropropyl scaffold to other parts of a molecule, such as amines, thiols, or phenols, to build more complex structures.
- **Targeted Covalent Inhibitors (TCIs):** There is a renewed interest in designing drugs that form a permanent covalent bond with their protein target.^{[2][7]} This can lead to enhanced potency and a prolonged duration of action. The bromoacetate can act as an electrophilic "warhead" that reacts with a nucleophilic amino acid residue (most commonly cysteine) in the binding site of a target protein. By incorporating this moiety into a molecule that already has a high affinity for the target, a highly specific and irreversible inhibitor can be developed.^{[8][9]}

Conceptual Workflow for TCI Development



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